

Ac-RYYRWK-NH2 TFA solution stability and storage conditions

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Compound of Interest

Compound Name: Ac-RYYRWK-NH2 TFA

Cat. No.: B13921680

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Technical Support Center: Ac-RYYRWK-NH2 TFA Solution

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Ac-RYYRWK-NH2 TFA** solution. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is Ac-RYYRWK-NH2 and what is its primary biological activity?

Ac-RYYRWK-NH2 is a synthetic hexapeptide. It is a potent and selective partial agonist for the Nociceptin/Orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^[1] It displays high affinity for the NOP receptor with a reported K_d value of 0.071 nM.

[1]

Q2: Why is the peptide supplied as a TFA salt?

Trifluoroacetic acid (TFA) is commonly used during the synthesis and purification of peptides, particularly in reverse-phase high-performance liquid chromatography (RP-HPLC). As a result, the final lyophilized peptide is often a salt with TFA as the counter-ion.

Q3: What are the recommended storage conditions for lyophilized **Ac-RYYRWK-NH2 TFA**?

For long-term storage, lyophilized **Ac-RYYRWK-NH2 TFA** should be stored at -20°C or -80°C in a tightly sealed container to protect it from moisture and light. Under these conditions, the peptide can be stable for several years. For short-term storage, it can be kept at 4°C for a few weeks.

Q4: How should I store Ac-RYYRWK-NH2 after reconstitution in a solution?

Peptide solutions are significantly less stable than the lyophilized powder. It is highly recommended to prepare fresh solutions before use. If storage is necessary, aliquot the peptide solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. Stored at -20°C, the solution may be stable for a few weeks, while at -80°C, it could be stable for a few months. However, stability is sequence-dependent and should be experimentally verified.

Q5: What solvents are recommended for reconstituting **Ac-RYYRWK-NH2 TFA**?

The choice of solvent depends on the peptide's sequence and the experimental requirements. For Ac-RYYRWK-NH2, which contains basic arginine (R) and lysine (K) residues, reconstitution can typically be attempted in sterile, distilled water. If solubility is an issue, adding a small amount of an organic solvent like acetonitrile or dimethyl sulfoxide (DMSO) can be helpful. For peptides with low solubility, a small amount of 10%-30% acetic acid can be used to aid dissolution.^[2]

Q6: Can the TFA counter-ion interfere with my experiments?

Yes, the TFA counter-ion can potentially interfere with biological assays. TFA is a strong acid and can alter the pH of the solution. It has also been reported to affect cell viability and enzyme activity in some in vitro assays. For sensitive applications, it may be necessary to exchange the TFA counter-ion for a more biocompatible one, such as acetate or chloride.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve	The peptide has low solubility in the chosen solvent. The peptide may have aggregated.	Try sonicating the solution briefly. Gently warming the solution (<40°C) can also help. [3] If using an aqueous solvent, try adding a small amount of an organic solvent like DMSO or acetonitrile. For this basic peptide, a small amount of dilute acetic acid can improve solubility.[2] Always centrifuge the vial before opening to ensure all the lyophilized powder is at the bottom.
Inconsistent experimental results	The peptide may have degraded due to improper storage or handling. Repeated freeze-thaw cycles of the stock solution. The TFA counter-ion may be interfering with the assay.	Always aliquot stock solutions to avoid freeze-thaw cycles. Store lyophilized peptide and solutions at the recommended temperatures. Prepare fresh solutions for each experiment whenever possible. If TFA interference is suspected, consider performing a counter-ion exchange.

Loss of peptide activity over time in solution	The peptide is degrading in the solution. This can be due to hydrolysis, oxidation, or microbial contamination.	Prepare fresh solutions before each experiment. If storing solutions, use sterile buffers and filter-sterilize the final solution. For peptides containing oxidation-prone residues (like W in this sequence), degassing the solvent and storing under an inert gas (nitrogen or argon) can help.
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Quantitative Stability Data

The following table provides representative stability data for a typical hexapeptide with a sequence similar to Ac-RYYRWK-NH₂. Note: This data is illustrative and has not been experimentally determined for Ac-RYYRWK-NH₂ specifically. Actual stability should be confirmed experimentally.

Condition	Storage Temperature	Time	Purity (% remaining)
Lyophilized	-20°C	12 months	>98%
Lyophilized	4°C	3 months	>95%
Lyophilized	Room Temperature (25°C)	1 month	>90%
In Sterile Water (1 mg/mL)	-20°C	1 month	~90%
In Sterile Water (1 mg/mL)	4°C	1 week	~92%
In Sterile Water (1 mg/mL)	Room Temperature (25°C)	24 hours	~85%

Experimental Protocols

Protocol for Assessing Peptide Solution Stability using RP-HPLC

This protocol outlines a forced degradation study to assess the stability of Ac-RYYRWK-NH₂ in solution under various stress conditions.

1. Materials and Reagents:

- **Ac-RYYRWK-NH₂ TFA**
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- pH meter
- RP-HPLC system with a C18 column
- Incubator/water bath
- Vials for sample preparation and storage

2. Preparation of Stock Solution:

- Accurately weigh a small amount of lyophilized Ac-RYYRWK-NH₂.
- Reconstitute in sterile, HPLC-grade water to a final concentration of 1 mg/mL.
- Filter the stock solution through a 0.22 µm syringe filter.

3. Application of Stress Conditions:

- Acidic Hydrolysis: Mix the peptide stock solution with an equal volume of 0.1 M HCl. Incubate at 60°C.
- Basic Hydrolysis: Mix the peptide stock solution with an equal volume of 0.1 M NaOH. Incubate at 60°C.
- Oxidation: Mix the peptide stock solution with an equal volume of 3% H₂O₂. Incubate at room temperature.
- Thermal Stress: Incubate the peptide stock solution at 60°C.
- Control: Keep an aliquot of the peptide stock solution at 4°C.

4. Time Points for Analysis:

- Analyze samples at initial time (t=0) and at subsequent time points (e.g., 2, 4, 8, 24, 48 hours).

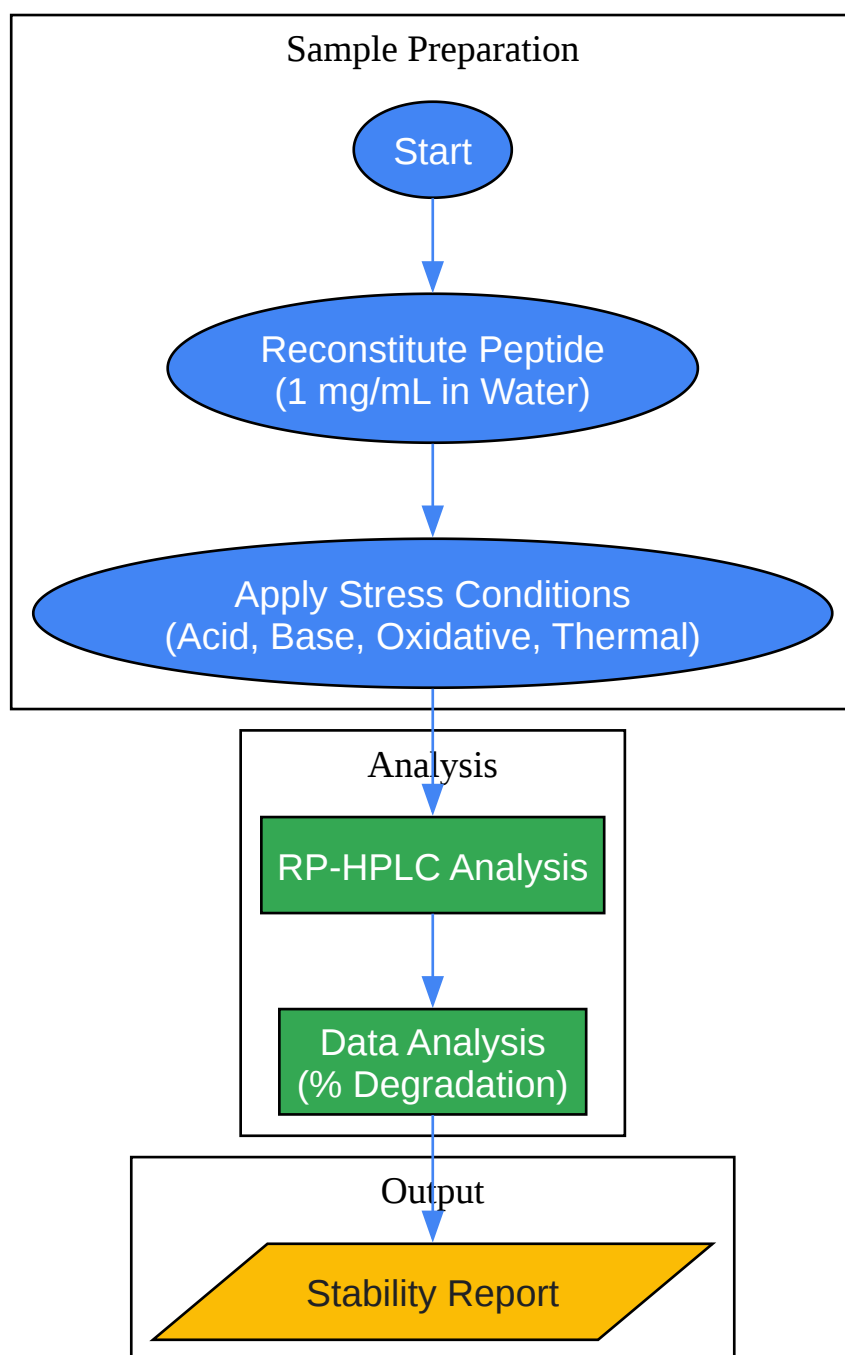
5. RP-HPLC Analysis:

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A typical gradient would be a linear increase from 5% to 95% Mobile Phase B over 20-30 minutes. The exact gradient should be optimized for the best separation of the parent peptide from its degradation products.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm or 280 nm (due to the presence of Tyrosine and Tryptophan).
- Injection Volume: 20 µL.

6. Data Analysis:

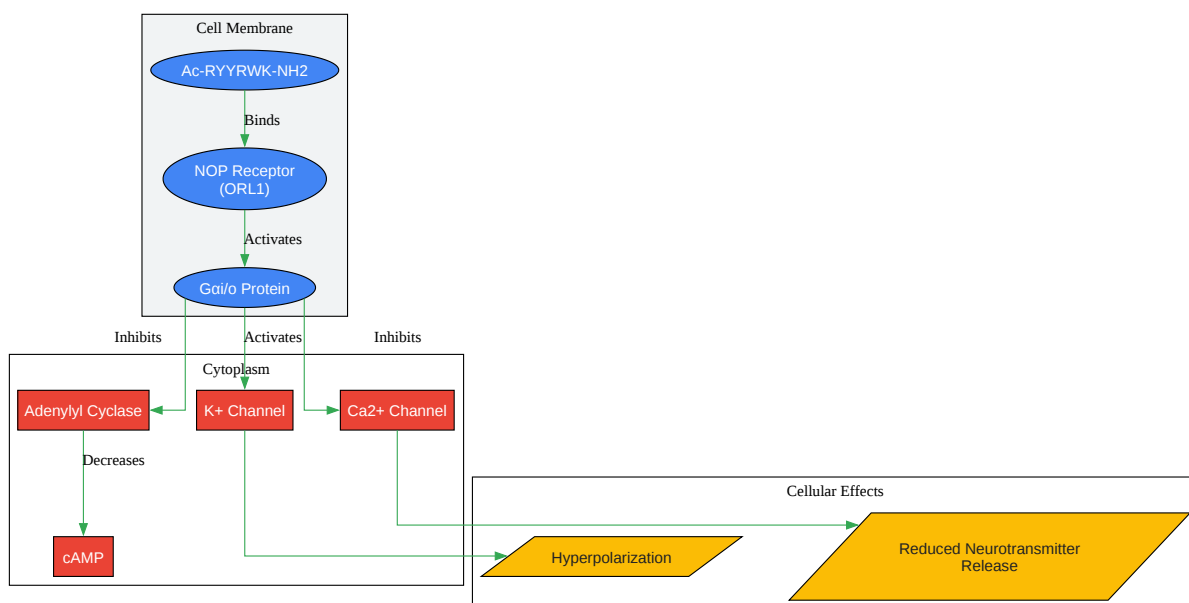
- Identify the peak corresponding to the intact Ac-RYYRWK-NH₂ in the control sample.
- In the chromatograms of the stressed samples, identify any new peaks, which represent degradation products.
- Calculate the percentage of the remaining intact peptide at each time point by comparing the peak area of the parent peptide to the total peak area of all peptide-related peaks.
- Plot the percentage of remaining peptide against time for each stress condition to determine the degradation kinetics.

Visualizations



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Caption: Workflow for assessing the stability of **Ac-RYYRWK-NH2 TFA** solution.



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Caption: Simplified signaling pathway of the NOP receptor activated by Ac-RYYRWK-NH2.

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